

# What is the chemical structure of Staphyloferrin A?

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## Compound of Interest

Compound Name: *Staphyloferrin A*

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## Staphyloferrin A: A Comprehensive Technical Guide

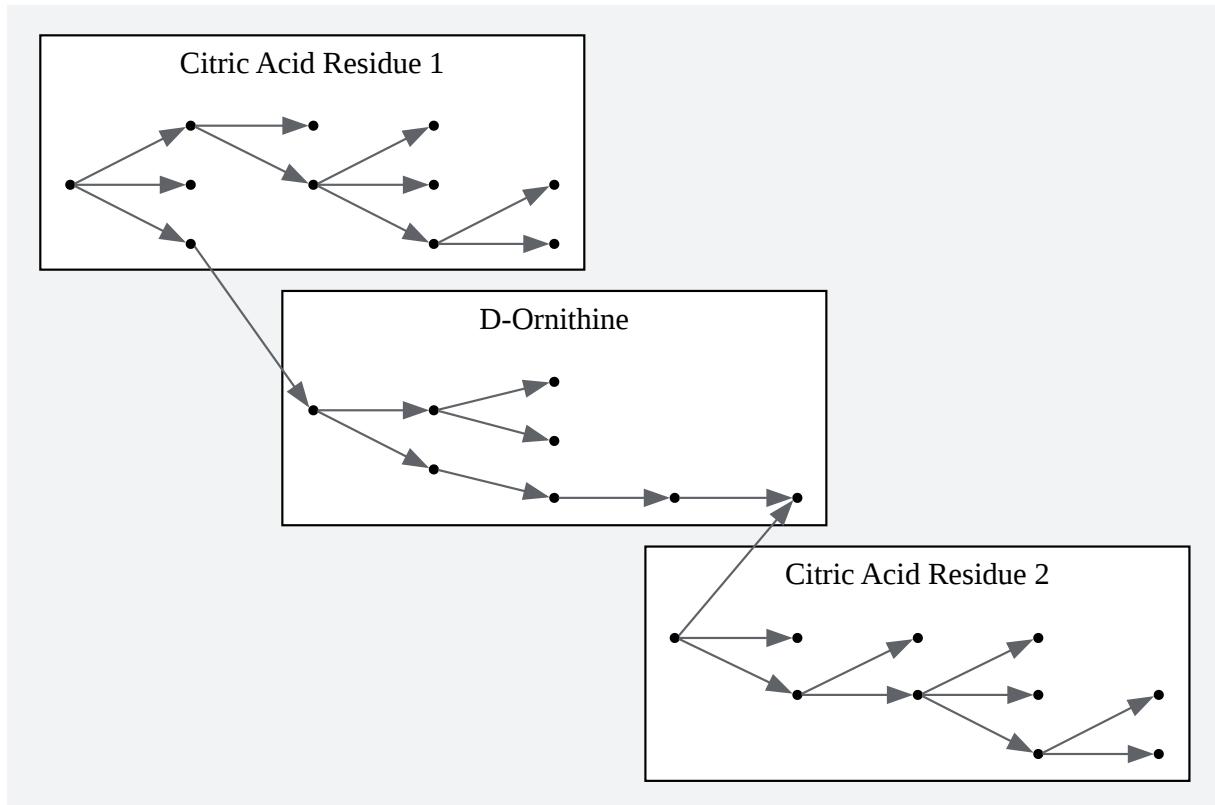
For Researchers, Scientists, and Drug Development Professionals

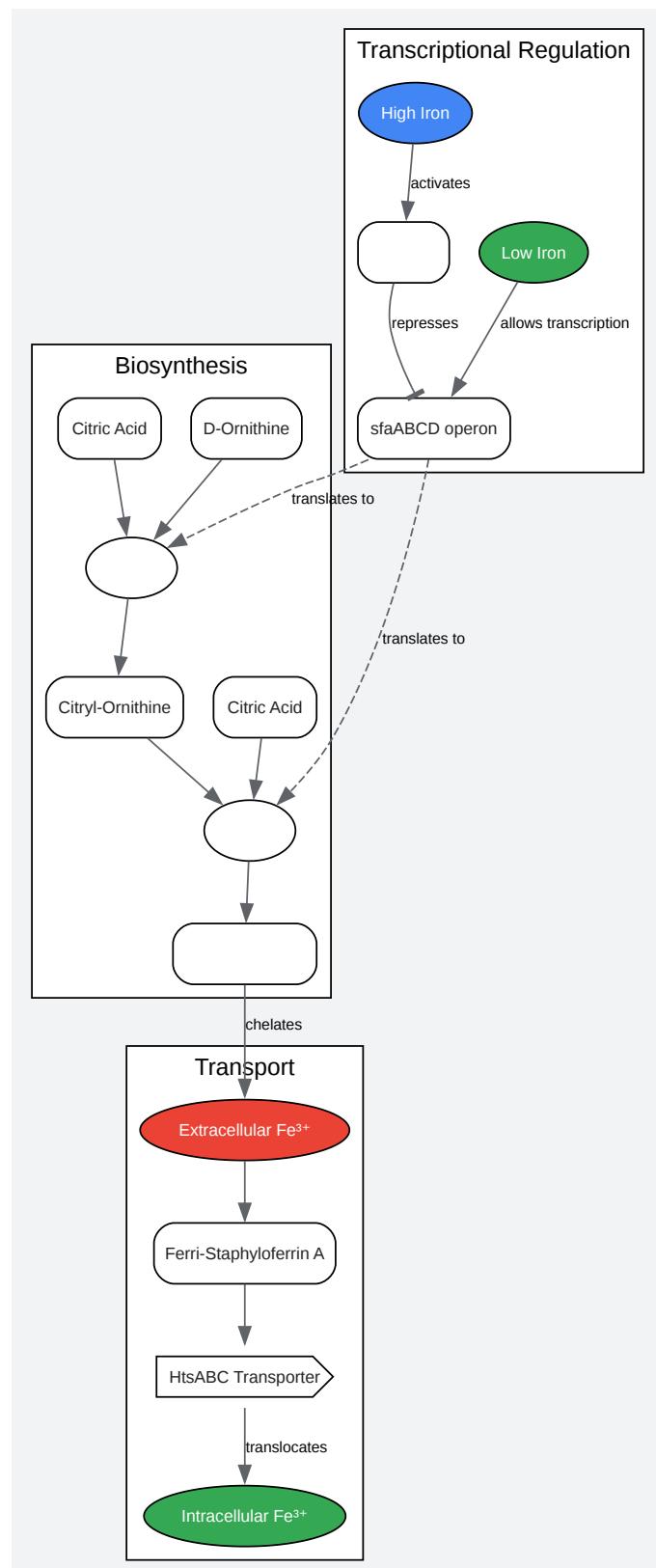
### Introduction

**Staphyloferrin A** is a carboxylate-type siderophore produced by various staphylococcal species, most notably *Staphylococcus aureus*, to acquire iron from its environment.<sup>[1][2]</sup> Iron is an essential nutrient for bacterial growth and pathogenesis, and the ability to scavenge this metal from the host is a critical virulence factor. **Staphyloferrin A** plays a key role in this process by chelating ferric iron ( $Fe^{3+}$ ) with high affinity and transporting it back into the bacterial cell. This technical guide provides an in-depth overview of the chemical structure, biosynthesis, regulation, and experimental protocols related to **Staphyloferrin A**.

### Chemical Structure

**Staphyloferrin A** is chemically known as  $N^2,N^5$ -di-(1-oxo-3-hydroxy-3,4-dicarboxybutyl)-D-ornithine.<sup>[2]</sup> Its structure consists of a central D-ornithine molecule linked via amide bonds to two residues of citric acid.<sup>[2]</sup> This molecular arrangement provides multiple carboxyl and hydroxyl groups that act as ligands to coordinate a single ferric ion in an octahedral geometry.<sup>[2]</sup> The molecular formula of **Staphyloferrin A** is  $C_{17}H_{24}N_2O_{14}$ .



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## References

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